"CAS number for N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide"

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide*
CAS No.:	*953901-86-5*
Cat. No.:	*B1317899*

Get Quote

An In-Depth Technical Guide to **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**: Synthesis, Characterization, and Potential Applications

Introduction

The phenoxyacetamide scaffold is a privileged structure in medicinal chemistry, with its derivatives demonstrating a broad spectrum of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2] This technical guide focuses on a specific, albeit novel, derivative, **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**. As of the writing of this guide, a specific CAS number for this compound has not been identified in major chemical databases, suggesting its status as a novel chemical entity.

This document provides a comprehensive overview of a proposed synthetic route for **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**, its predicted physicochemical properties based on analogous structures, and a discussion of its potential applications in drug discovery, particularly as a kinase inhibitor. The content herein is intended for researchers, scientists, and

© 2026 BenchChem. All rights reserved.

professionals in the field of drug development, offering both theoretical insights and practical, field-proven methodologies.

Chemical Synthesis

The synthesis of **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide** can be logically approached through the formation of an amide bond between 2-(2-chlorophenoxy)acetic acid and m-phenylenediamine. A two-step process is proposed to ensure selective acylation and avoid the formation of di-substituted byproducts. The first step involves the conversion of the carboxylic acid to a more reactive acyl chloride, followed by a Schotten-Baumann reaction with the amine.[3]

Proposed Synthetic Pathway

The synthesis is broken down into two key stages:

- Activation of the Carboxylic Acid: 2-(2-chlorophenoxy)acetic acid is converted to its corresponding acyl chloride, 2-(2-chlorophenoxy)acetyl chloride, using a standard chlorinating agent like thionyl chloride ($SOCl_2$).[4][5] This activation is crucial as the direct reaction between a carboxylic acid and an amine is often inefficient due to the formation of a non-reactive ammonium carboxylate salt.[6]

- Amide Bond Formation: The freshly prepared 2-(2-chlorophenoxy)acetyl chloride is then reacted with N-(3-aminophenyl)acetamide (also known as m-aminoacetanilide) in the presence of a base to yield the final product.[3] The use of N-(3-aminophenyl)acetamide, where one amino group is protected as an acetamide, allows for regioselective acylation at the free amino group.[7][8]

Experimental Protocol: Synthesis of N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide

Part 1: Synthesis of 2-(2-chlorophenoxy)acetyl chloride

- Reaction Setup: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas inlet, add 2-(2-chlorophenoxy)acetic acid (1 equivalent).

© 2026 BenchChem. All rights reserved.

- Addition of Thionyl Chloride: Under an inert atmosphere (e.g., nitrogen or argon), add an excess of thionyl chloride ($SOCl_2$) (approximately 2-3 equivalents). A catalytic amount of N,N-dimethylformamide (DMF) can be added to facilitate the reaction.

- Reaction: Gently heat the reaction mixture to reflux (around 70-80°C) and maintain for 2-3 hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO_2).

- Isolation of Acyl Chloride: After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 2-(2-chlorophenoxy)acetyl chloride is typically used in the next step without further purification.[4][5]

Part 2: Synthesis of **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**

- Reaction Setup: In a separate three-neck round-bottom flask, dissolve N-(3-aminophenyl)acetamide (1 equivalent) in a suitable aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).[6]

- Addition of Base: Add a non-nucleophilic base, such as triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA) (1.1-1.5 equivalents), to the solution to neutralize the HCl that will be generated during the reaction.[9]

- Acylation: Cool the solution to 0°C using an ice bath. Slowly add the crude 2-(2-chlorophenoxy)acetyl chloride (1 equivalent) dissolved in a minimal amount of the same solvent to the stirred amine solution.

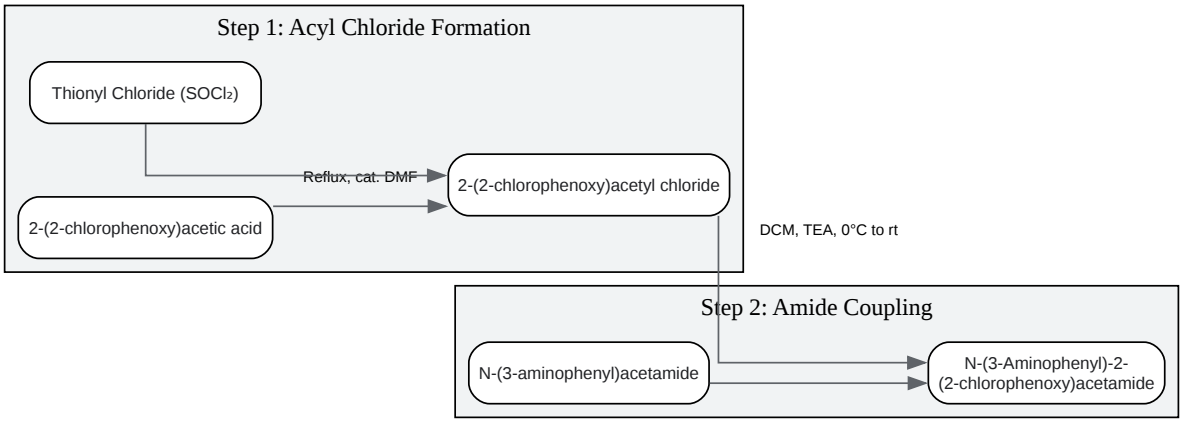
- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours.[6]

- Work-up: Quench the reaction by adding water. Separate the organic layer and wash it sequentially with a dilute acid solution (e.g., 1M HCl) to remove excess amine and base, followed by a saturated sodium bicarbonate solution to remove any unreacted carboxylic acid, and finally with brine.

- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

© 2026 BenchChem. All rights reserved.

Visualization of the Synthetic Workflow



Click to download full resolution via product page

Caption: Proposed two-step synthesis of **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**.

Physicochemical Properties

The exact physicochemical properties of **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide** are not experimentally determined. However, we can predict these properties based on the known values of its precursors and structurally related compounds like N-(3-aminophenyl)acetamide.[7][10][11]

© 2026 BenchChem. All rights reserved.

Property	Predicted Value	Reference Compound
Molecular Formula	$C_{14}H_{13}ClN_2O_2$	-
Molecular Weight	276.72 g/mol	-
Appearance	Likely a solid at room temperature	N-(3-aminophenyl)acetamide is a gray solid[11]
Melting Point	Expected to be higher than N-(3-aminophenyl)acetamide (86-88 °C)	N-(3-aminophenyl)acetamide
Solubility	Predicted to be soluble in organic solvents like DMSO, DMF, and alcohols; sparingly soluble in water.	General solubility of phenoxyacetamide derivatives
logP	Estimated to be in the range of 2.5 - 3.5	Calculated based on structural fragments
pKa (basic)	Estimated around 4.0-4.5 for the anilino nitrogen	N-(3-amino-4-methylphenyl)acetamide (pKa ~4.29)[10]

Potential Applications in Drug Development

The phenoxyacetamide scaffold is a versatile starting point for the development of novel therapeutic agents.[12] Derivatives have shown a wide array of biological activities, including kinase inhibition, which is a cornerstone of modern cancer therapy.[13]

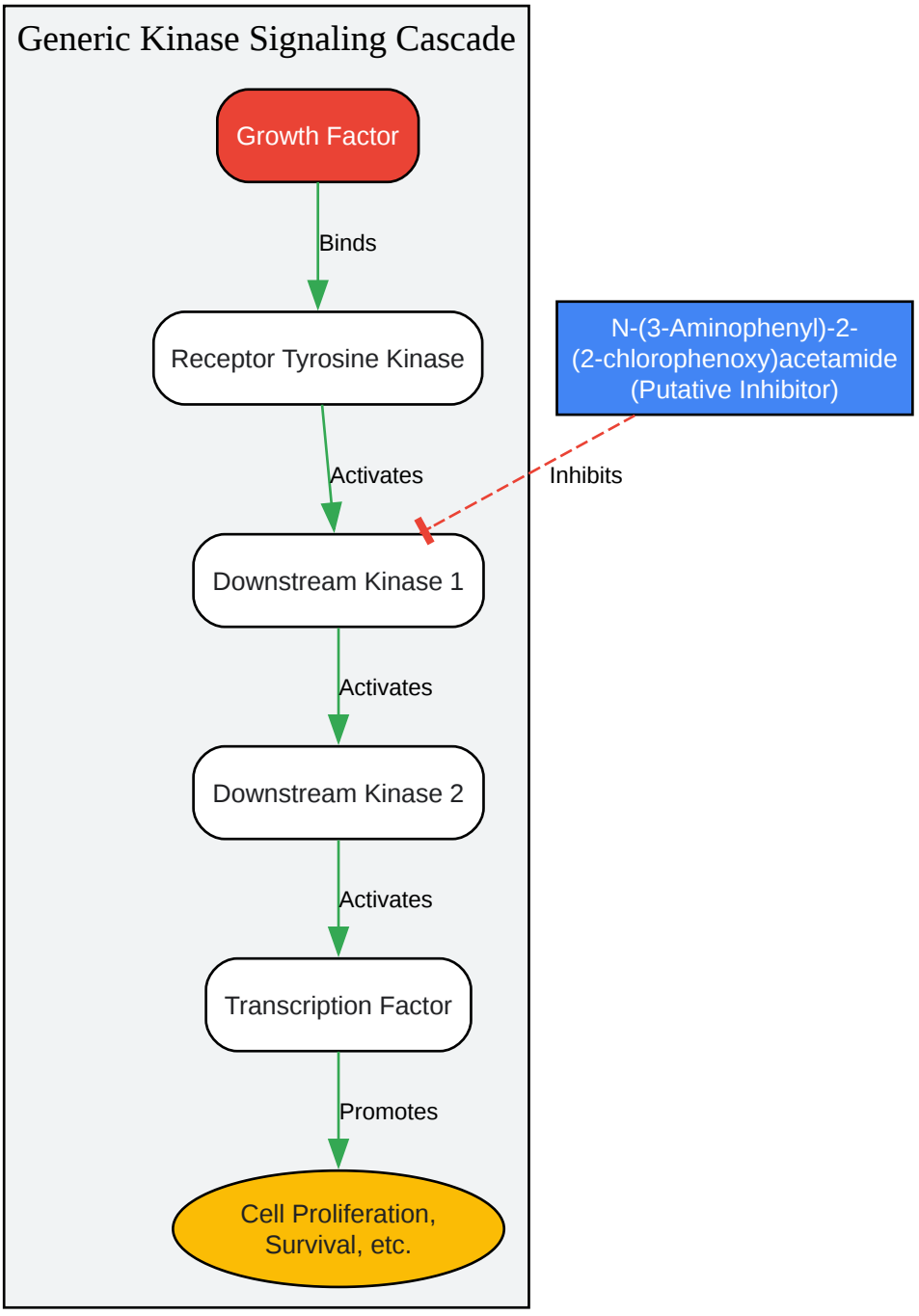
As a Kinase Inhibitor

Many kinase inhibitors incorporate an amide linkage and a substituted phenyl ring. For instance, N-(2-acetamidobenzo[d]thiazol-6-yl)-2-phenoxyacetamide derivatives have been identified as novel BCR-ABL1 inhibitors for chronic myeloid leukemia.[13] The structural motifs present in **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide**—the phenoxy group, the acetamide linker, and the aminophenyl ring—are all features found in various kinase inhibitors.

© 2026 BenchChem. All rights reserved.

The free amino group on the phenyl ring provides a handle for further chemical modification to improve potency, selectivity, and pharmacokinetic properties. It can participate in hydrogen bonding interactions within the kinase active site, a common feature of many approved kinase inhibitors.

Illustrative Kinase Inhibition Signaling Pathway



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Potential mechanism of action as a kinase inhibitor in a signaling pathway.

Conclusion

While **N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide** is not a commercially available or well-documented compound, its synthesis is feasible through established organic chemistry methodologies. The structural alerts within this molecule, particularly the phenoxyacetamide core, suggest its potential as a bioactive compound, with kinase inhibition being a promising area of investigation. This guide provides a solid foundation for researchers interested in synthesizing and evaluating this novel chemical entity for its therapeutic potential. Further studies are warranted to confirm its synthesis, characterize its properties, and explore its biological activity in various preclinical models.

References

- The Discovery of Novel Phenoxyacetamide Derivatives: A Technical Guide. Benchchem.
- Acetamide, N-(3-amino-4-methylphenyl)- Properties. US EPA.
- Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates. PMC.
- Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates. ResearchGate.
- 3-Aminoacetanilide. Grokipedia.
- N1-(3-Aminophenyl)acetamide Chemical Properties,Uses,Production. ChemicalBook.
- N-(3-Aminophenyl)acetamide | 102-28-3. Sigma-Aldrich.
- In Vitro and In Vivo Effects of Synthesis Novel Phenoxyacetamide Derivatives as Potent Apoptotic Inducer against HepG2 Cells through PARP-1 Inhibition. MDPI.
- Acetamide, N-(3-aminophenyl)-, hydrochloride (1:1) - Substance Details. US EPA.

© 2026 BenchChem. All rights reserved.

- Discovery of N-(2-Acetamidobenzo[d]thiazol-6-yl)-2-phenoxyacetamide Derivatives as Novel Potential BCR-ABL1 Inhibitors Through Structure-Based Virtual Screening. MDPI.
- 102-28-3|N-(3-Aminophenyl)acetamide|BLD Pharm. BLD Pharm.
- 3-Aminoacetanilide. Wikipedia.
- m-Aminoacetanilide | C8H10N2O | CID 7604. PubChem.
- Amide Synthesis. Fisher Scientific.
- The Amide Functional Group: Properties, Synthesis, and Nomenclature. Master Organic Chemistry.
- Twenty-nine Methods for Amide Synthesis: Mechanisms, Characteristics, Applications, and Selection. BOC Sciences.
- Synthesis and analysis of amides. Chemistry Education.
- Synthesis, Structural Investigation, Hirshfeld Surface Analysis, and Biological Evaluation of N-(3-Cyanothiophen-2-yl)-2-(thiophen-2-yl)acetamide. PMC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives (chalcone, indole and quinoline) as possible therapeutic candidates - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis and analysis of amides – Chemistry Education [chem.hbcse.tifr.res.in]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]

- 5. Synthesis, Structural Investigation, Hirshfeld Surface Analysis, and Biological Evaluation of N-(3-Cyanothiophen-2-yl)-2-(thiophen-2-yl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Lab Reporter [fishersci.se]
- 7. grokipedia.com [grokipedia.com]
- 8. 3-Aminoacetanilide - Wikipedia [en.wikipedia.org]
- 9. Twenty-nine Methods for Amide Synthesis: Mechanisms, Characteristics, Applications, and Selection [bocsci.com]
- 10. CompTox Chemicals Dashboard [comptox.epa.gov]
- 11. m-Aminoacetanilide | C8H10N2O | CID 7604 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. mdpi.com [mdpi.com]

- To cite this document: BenchChem. ["CAS number for N-(3-Aminophenyl)-2-(2-chlorophenoxy)acetamide"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1317899/docs#cas-number-for-n-3-aminophenyl-2-2-chlorophenoxy-acetamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.